

Personal Protective Equipment (PPE) & Handling Guide: 2-Isopropyl-1,3-dioxane

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Compound of Interest

Compound Name: 2-Isopropyl-1,3-dioxane

CAS No.: 5702-49-8

Cat. No.: B11954329

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CAS No: 4675-87-0 Chemical Class: Cyclic Acetal / Flavor & Fragrance Intermediate Primary Hazards: Flammability, Eye/Skin Irritation, Potential Peroxide Formation

Executive Safety Summary

From the Desk of the Senior Application Scientist: Handling **2-Isopropyl-1,3-dioxane** requires a nuanced approach often overlooked in standard safety data sheets (SDS). While less notorious than its structural cousin 1,4-dioxane, this cyclic acetal presents a dual-threat profile: flammability (Flash Point ~44°C) and solvent capability that can permeate standard laboratory gloves.

Critical Warning: Like many acetals and ethers, this compound has the potential to form organic peroxides upon prolonged exposure to air. Before any handling of aged containers, a peroxide test is mandatory.

Risk Assessment & Hazard Classification (GHS)

This compound generally falls under Class 3 Flammable Liquids and Category 2 Skin/Eye Irritants.

Hazard Category	Signal Word	Hazard Statement	Scientist's Note
Flammability	WARNING	H226: Flammable liquid and vapor	Vapor is heavier than air (approx. 4.5x). It can travel along benchtops to ignition sources.
Skin Irritation	WARNING	H315: Causes skin irritation	Defatting action is rapid; prolonged contact can lead to dermatitis.
Eye Irritation	WARNING	H319: Causes serious eye irritation	Acetals are penetrating solvents; splashes can cause corneal injury if not flushed immediately.
Reactivity	CAUTION	EUH019: May form explosive peroxides	Crucial: Test for peroxides if the container has been opened >6 months.

PPE Selection Matrix

Standard nitrile gloves may offer insufficient protection for prolonged contact.

Body Part	PPE Recommendation	Material Specification	Technical Rationale
Hand (Splash)	Nitrile (Double Gloved)	Min. Thickness: 5 mil (0.12 mm)	Breakthrough < 15 mins. Cyclic acetals can swell nitrile. Double gloving allows the outer glove to be stripped immediately upon contamination.
Hand (Immersion)	Laminate / EVOH	Brand ex: Silver Shield / 4H	Breakthrough > 480 mins. Required for spill cleanup or synthesis procedures where direct contact is likely.
Eyes	Chemical Goggles	ANSI Z87.1 (Impact + Splash)	Safety glasses are insufficient. Vapors can bypass side shields, and liquid has low surface tension (splashes easily).
Respiratory	Half-Face Respirator	Cartridge: Organic Vapor (OV)	Use if handling outside a fume hood. The odor threshold is low; olfactory fatigue can occur.
Body	Lab Coat (FR)	Flame-Resistant Cotton/Nomex	Synthetic blends (polyester) can melt into skin during a flash fire. 100% Cotton or Nomex is mandatory.

Operational Protocol: Safe Handling Workflow

Phase 1: Pre-Operational Checks

- Peroxide Quantification: If the bottle date >6 months, use a semi-quantitative peroxide test strip (e.g., Quantofix).
 - < 10 ppm: Safe to use.
 - 10–100 ppm: Treat with ferrous sulfate or pass through basic alumina.
 - > 100 ppm: Do not touch.^[1] Contact EHS for remote disposal.
- Engineering Controls: Verify Fume Hood face velocity is 80–100 fpm.

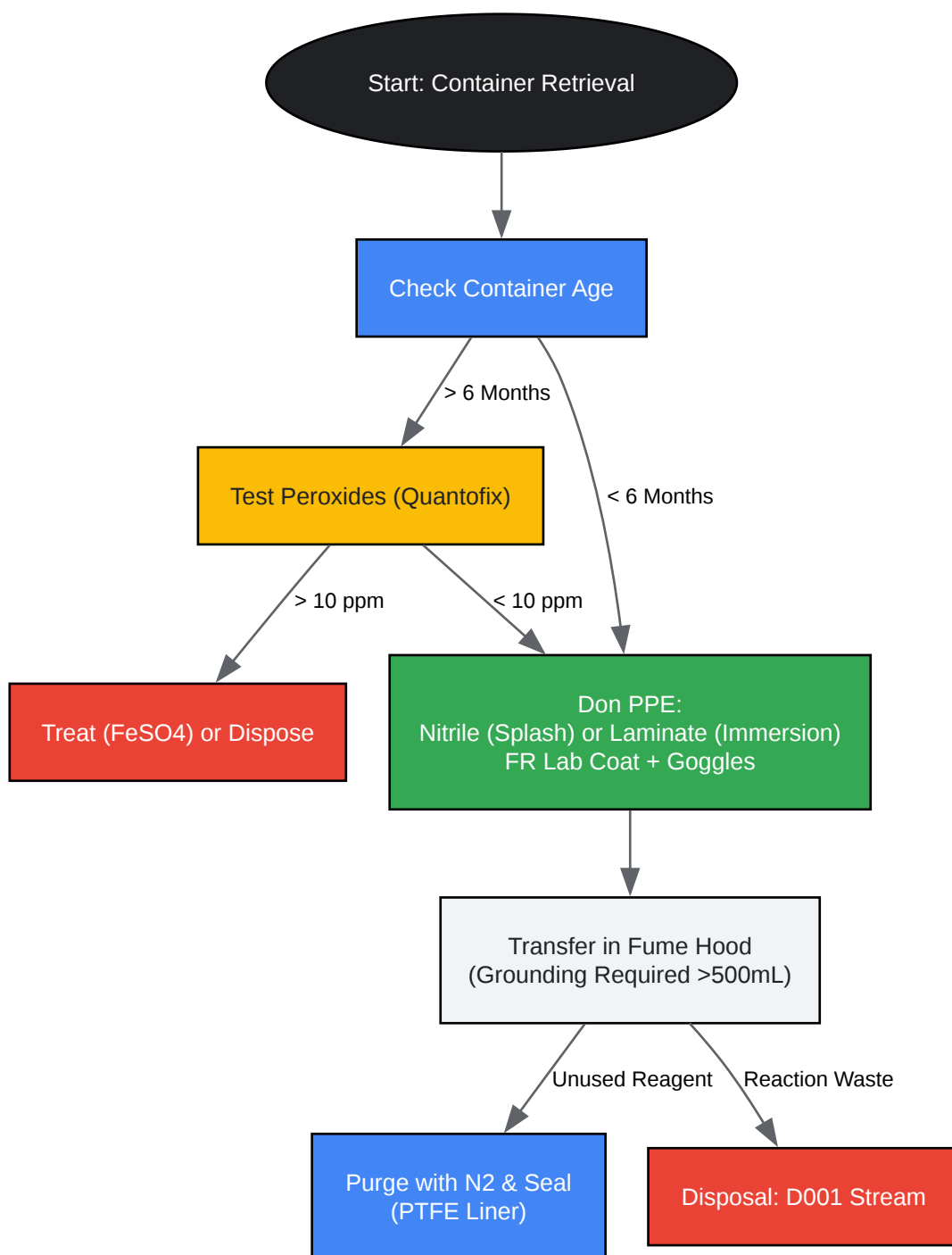
Phase 2: Transfer & Synthesis

- Static Bonding: When transferring volumes >500 mL, ground the receiving vessel. **2-Isopropyl-1,3-dioxane** has low conductivity, allowing static charge accumulation.
- Dispensing: Use a glass or stainless steel syringe for small volumes. Avoid plastic syringes (polystyrene) which may craze/crack under acetal stress.
- Inert Atmosphere: Blanket the reaction or storage vessel with Nitrogen or Argon to inhibit peroxidation.

Phase 3: Post-Operation

- Seal Integrity: Parafilm is not recommended for long-term storage as acetal vapors degrade it. Use Teflon tape or a phenolic cap with a PTFE liner.

Visualization: Decision & Handling Logic



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Caption: Workflow for assessing peroxide risk and selecting appropriate handling procedures for **2-Isopropyl-1,3-dioxane**.

Emergency Response & Disposal

Spills (> 100 mL)

- Evacuate: Clear the immediate area.
- Ventilate: Increase fume hood sash height if safe; open lab ventilation.
- Absorb: Do not use paper towels (fire hazard). Use vermiculite, sand, or commercial solvent pillows.
- PPE Upgrade: Switch to Silver Shield/Laminate gloves before touching soaked absorbents.

Disposal (Environmental Compliance)

- Waste Code:D001 (Ignitable Characteristic).
- Segregation: Do not mix with strong oxidizers (e.g., Nitric Acid) or strong acids in the waste stream, as this can trigger exothermic hydrolysis or polymerization.
- Labeling: Clearly mark "Flammable Solvent - Cyclic Acetal."

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 5175345, **2-Isopropyl-1,3-dioxane**. Retrieved from [\[Link\]](#)
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- Clark, D.E. (2001).Peroxides and Peroxide-Forming Compounds. Chemical Health and Safety, 8(5), 12-22. (Contextual grounding for acetal peroxide risks).
- Sigma-Aldrich.Safety Data Sheet: **2-Isopropyl-1,3-dioxane**. (General SDS Reference for H-Codes).

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Sources

- [1. echemi.com \[echemi.com\]](#)
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